

Essential Safety and Logistics for Handling 1,2-Diacetylbenzene

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Compound of Interest

Compound Name: 1,2-Diacetylbenzene

Cat. No.: B1203430

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This guide provides immediate, essential information for the safe handling and disposal of **1,2-Diacetylbenzene** in a laboratory setting. The following procedures are designed to minimize risk and ensure operational efficiency for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-Diacetylbenzene** is provided below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	162.19 g/mol	[1] [4]
Appearance	Yellow to light brown crystalline powder	
Melting Point	39-41 °C	
Boiling Point	110 °C at 0.1 mmHg	
CAS Number	704-00-7	

Hazard Identification and Personal Protective Equipment (PPE)

While **1,2-Diacetylbenzene** is not classified as a hazardous substance under GHS and OSHA standards, it is crucial to handle it with care as its toxicological properties have not been fully investigated. The primary risks are associated with the inhalation of dust and direct contact with the skin and eyes.

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact.
Respiratory Protection	NIOSH-approved N95 respirator or higher.	Required when dusts are generated to prevent inhalation.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is mandatory for the safe handling of **1,2-Diacetylbenzene**.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the appropriate PPE as specified in the table above.

- Handling:
 - Avoid the formation of dust during weighing and transfer.
 - Use a spatula for transferring the solid material.
 - Keep the container tightly closed when not in use.
 - Avoid inhalation of any dust or vapors.
 - Prevent contact with skin and eyes.
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids.
 - Inhalation: Move the individual to fresh air.
 - Ingestion: Rinse mouth with water and seek medical attention if feeling unwell.

Disposal Plan

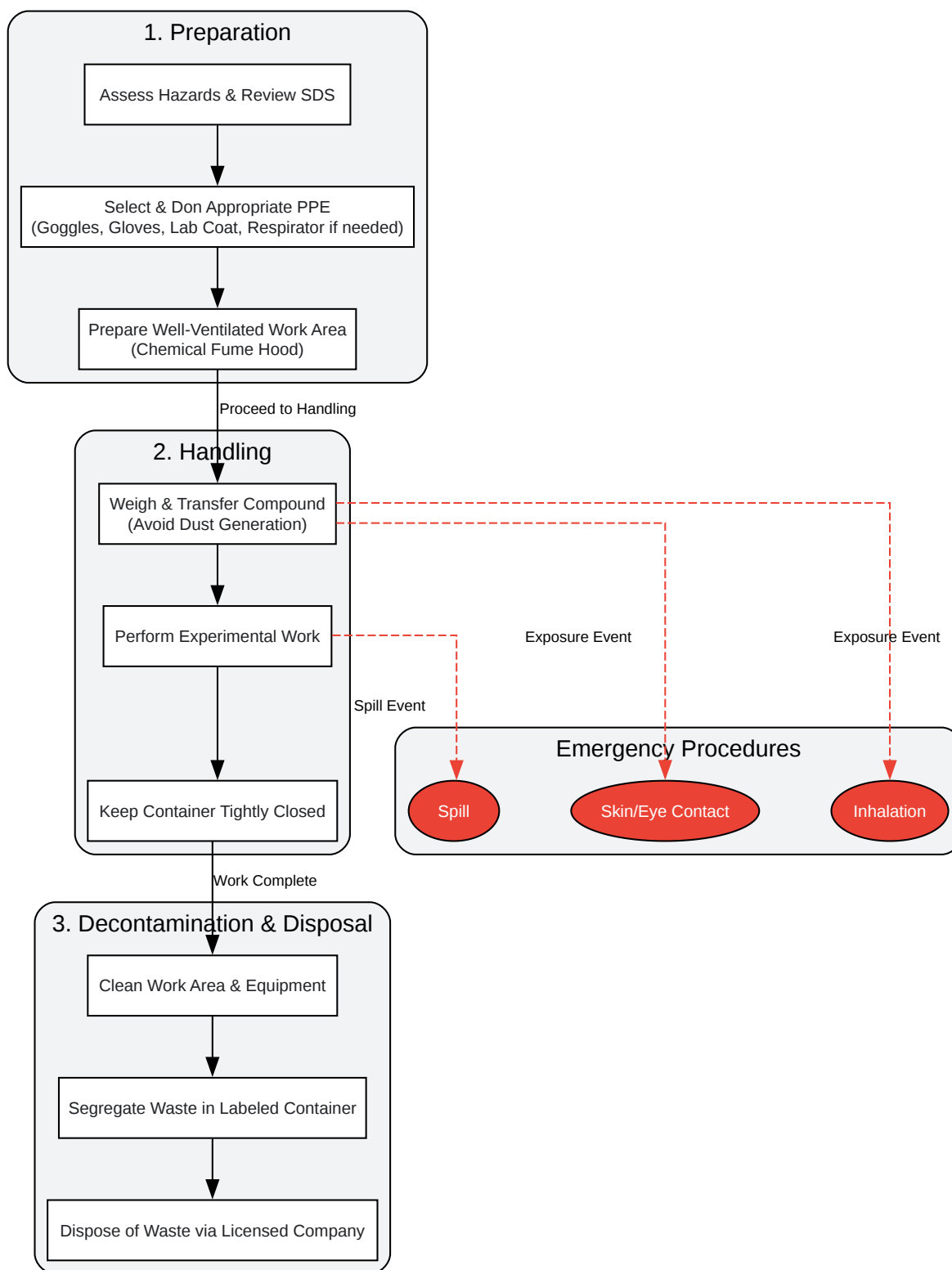
Proper disposal of **1,2-Diacetylbenzene** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in its original container or a clearly labeled, suitable, and closed container.
 - Do not mix with other waste materials.
- Disposal Method:
 - Dispose of waste and residues in accordance with all applicable local, state, and federal regulations.

- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Handle uncleaned containers as you would the product itself.

Experimental Workflow for Safe Handling

The following diagram outlines the logical steps for safely handling **1,2-Diacetylbenzene** from preparation to disposal.



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Caption: Workflow for the safe handling of **1,2-Diacetylbenzene**.

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